

An In-depth Technical Guide to Dimethyl Phthalate (Ring-d4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyl phthalate (Ring-d4)

Cat. No.: B1462836

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information on **Dimethyl phthalate (Ring-d4)**, a deuterated analog of Dimethyl phthalate. It is intended to serve as a valuable resource for professionals in research, scientific analysis, and drug development who utilize stable isotope-labeled compounds as internal standards or tracers in their studies.

Chemical Identity and Structure

Dimethyl phthalate (Ring-d4) is a stable isotope-labeled form of Dimethyl phthalate, where four hydrogen atoms on the benzene ring have been replaced with deuterium. This isotopic substitution makes it an ideal internal standard for quantitative analysis by mass spectrometry-based methods such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).^[1]

The key identifiers and structural information for **Dimethyl phthalate (Ring-d4)** are summarized below:

- Chemical Name: Dimethyl 3,4,5,6-tetradeuteriobenzene-1,2-dicarboxylate^[2]
- Synonyms: DMP (Ring-d4), Dimethyl phthalate-d4^{[1][2]}
- CAS Number: 93951-89-4^{[2][3][4][5][6]}
- Chemical Formula: C₁₀H₆D₄O₄^{[3][5]}

- Molecular Weight: 198.21 g/mol [2][3][5]

The chemical structure of **Dimethyl phthalate (Ring-d4)** is as follows:

Chemical Structure of Dimethyl phthalate (Ring-d4)

Physicochemical Properties

A summary of the key physicochemical properties of **Dimethyl phthalate (Ring-d4)** is presented in the table below. These properties are crucial for its application in various analytical and research contexts.

Property	Value	Reference
Physical Form	Liquid	
Boiling Point	282 °C (lit.)	[4]
Melting Point	2 °C (lit.)	[4]
Density	1.19 g/cm ³ at 20 °C	
Refractive Index	n _{20/D} 1.515 (lit.)	[4]
Solubility	4.0 g/L in water	
Storage Temperature	Room Temperature, under inert atmosphere	[3]

Applications in Research and Drug Development

Dimethyl phthalate (Ring-d4) serves as a critical tool in analytical chemistry, particularly in the quantification of phthalates in various matrices. Its primary application is as an internal standard in isotope dilution mass spectrometry.[1] The use of a stable isotope-labeled internal standard is essential for correcting for matrix effects and variations in sample preparation and instrument response, thereby ensuring accurate and precise quantification of the target analyte, Dimethyl phthalate.

Dimethyl phthalate itself is a widely used plasticizer and is considered an endocrine disruptor and a ubiquitous environmental pollutant.[1][4] Consequently, the accurate measurement of its

levels in environmental samples, food products, and biological matrices is of significant interest.

Experimental Protocol: Quantification of Phthalates in Food using LC-MS/MS

The following is a detailed experimental protocol for the determination of Dimethyl phthalate and other phthalates in food samples, utilizing **Dimethyl phthalate (Ring-d4)** as an internal standard. This method is adapted from established analytical procedures for phthalate analysis.

[7]

4.1. Equipment and Chemicals

- Equipment:
 - Liquid chromatograph/tandem mass spectrometer (LC-MS/MS) with a positive ion electrospray ionization (ESI+) source[7]
 - Analytical column: Waters XBridge C18, 3.5 μm , 2.1 mm i.d. \times 10 cm, or equivalent[7]
 - Ultrasonicator
 - Rotary evaporator
 - Centrifuge (>3000 rpm)
- Chemicals:
 - Methanol (residue grade)
 - Acetonitrile (HPLC grade)
 - n-Pentane (HPLC grade)
 - Reagent water (LC-MS grade)
 - Ammonium acetate (GR grade)

- **Dimethyl phthalate (Ring-d4)** (DMP-d4) internal standard solution (e.g., 1000 µg/mL in methanol)[7]
- Reference standards for Dimethyl phthalate and other target phthalates

4.2. Sample Preparation

- Extraction:
 - Weigh a homogenized sample of the food matrix into a centrifuge tube.
 - Spike the sample with a known amount of the **Dimethyl phthalate (Ring-d4)** internal standard solution.
 - Add an appropriate extraction solvent (e.g., acetonitrile or a mixture of hexane and acetone).
 - Vortex mix and then sonicate the sample to ensure thorough extraction.
 - Centrifuge the sample to separate the solid and liquid phases.
- Purification (if necessary):
 - Depending on the complexity of the food matrix, a cleanup step may be required to remove interfering substances. This can be achieved using solid-phase extraction (SPE) or other purification techniques.

4.3. LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
 - Mobile Phase A: 0.39 g of ammonium acetate in 1000 mL of reagent water[7]
 - Mobile Phase B: Methanol
 - Gradient Elution: A suitable gradient program should be developed to achieve chromatographic separation of the target phthalates.

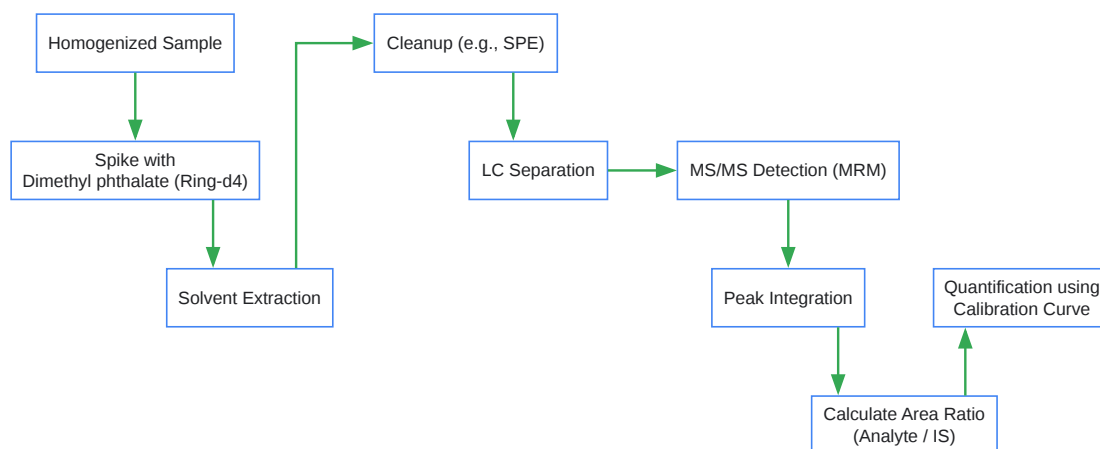
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Detection Mode: Multiple Reaction Monitoring (MRM)
 - Specific precursor-to-product ion transitions for both the native phthalates and the deuterated internal standards should be optimized for maximum sensitivity and selectivity.

4.4. Quantification

The concentration of Dimethyl phthalate in the sample is determined by calculating the ratio of the peak area of the analyte to the peak area of the **Dimethyl phthalate (Ring-d4)** internal standard and comparing this ratio to a calibration curve prepared with known concentrations of the native standard and a constant concentration of the internal standard.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the quantification of Dimethyl phthalate in a sample using an internal standard.



[Click to download full resolution via product page](#)

Caption: Workflow for Phthalate Quantification.

Safety and Handling

Dimethyl phthalate (Ring-d4) is not classified as a hazardous substance or mixture.[5]

However, standard laboratory safety practices should always be followed when handling this compound. It is recommended to wear appropriate personal protective equipment, such as gloves and safety glasses, and to work in a well-ventilated area. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[5]

Synthesis

The non-deuterated form, Dimethyl phthalate, is commercially produced through the esterification of phthalic anhydride with methanol.[8] This reaction is typically catalyzed by a

strong acid, such as sulfuric acid.[8] The synthesis of **Dimethyl phthalate (Ring-d4)** would involve a similar esterification process using deuterated phthalic anhydride.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Dimethyl phthalate-3,4,5,6-d4 | C10H10O4 | CID 45052096 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. Dimethyl phthalate (Ring-d4) | 稳定同位素 | CAS 93951-89-4 | 美国InvivoChem [invivochem.cn]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. DIMETHYL PHTHALATE (RING-D4) | 93951-89-4 [chemicalbook.com]
- 7. fda.gov.tw [fda.gov.tw]
- 8. Dimethyl phthalate - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dimethyl Phthalate (Ring-d4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1462836#dimethyl-phthalate-ring-d4-cas-number-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com